

Technical Guide: ZINC000028464438 - A Zinc Complex of Nitrilotriacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZINC000028464438

Cat. No.: B12377089

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ZINC000028464438 is a metal coordination complex cataloged in the ZINC database, a valuable resource for virtual screening and drug discovery. This compound consists of a central zinc ion (Zn^{2+}) chelated by nitrilotriacetic acid (NTA). Zinc-containing compounds are of significant interest in biomedical research due to the essential role of zinc in numerous physiological and pathological processes. Zinc is a crucial cofactor for a vast array of enzymes and transcription factors, and its dysregulation is implicated in various diseases, including cancer, neurodegenerative disorders, and microbial infections. The chelation of zinc with organic ligands like NTA can modulate its bioavailability, stability, and biological activity, making such complexes promising candidates for therapeutic development.

The IUPAC name for the parent structure of **ZINC000028464438** is Zinc 2,2',2''-nitrilotriacetate.

Physicochemical and Biological Data

The properties of zinc nitrilotriacetate can be influenced by its specific salt form and hydration state. The following table summarizes key quantitative data for a representative zinc-NTA complex.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ NO ₆ Zn	PubChem CID: 40621
Molecular Weight	254.5 g/mol	PubChem CID: 40621
Topological Polar Surface Area	126 Å ²	PubChem CID: 40621
Hydrogen Bond Donor Count	1	PubChem CID: 40621
Hydrogen Bond Acceptor Count	7	PubChem CID: 40621
Rotatable Bond Count	3	PubChem CID: 40621
Antimicrobial Activity (IC ₅₀)	~500 µM against <i>S. aureus</i> (for a related Zn-NTA complex)	[1]

Experimental Protocols

Synthesis of Zinc Nitrilotriacetate (Zn-NTA)

This protocol describes a general method for the synthesis of a zinc nitrilotriacetate complex.[1]

Materials:

- Zinc chloride (ZnCl₂) or Zinc perchlorate hexahydrate (Zn(ClO₄)₂·6H₂O)
- Trisodium salt of nitrilotriacetic acid (NTA-Na₃)
- Deionized water
- Sodium hydroxide (NaOH) solution (for pH adjustment)
- Magnetic stirrer and stir bar
- pH meter
- Standard laboratory glassware

Procedure:

- Prepare an aqueous solution of the zinc salt (e.g., 0.1 M ZnCl_2).
- In a separate beaker, prepare an equimolar aqueous solution of the trisodium salt of NTA.
- While stirring the NTA solution at room temperature, slowly add the zinc salt solution.
- Monitor the pH of the reaction mixture. Adjust the pH to approximately 7.0 using a dilute NaOH solution.
- Continue stirring the mixture for a predetermined period (e.g., 2 hours) to ensure complete complex formation.
- The resulting solution contains the zinc nitrilotriacetate complex. For solid-state characterization, the complex can be precipitated and isolated by methods such as solvent evaporation or the addition of a less polar solvent, followed by filtration and drying.

Characterization of Zinc Nitrilotriacetate

Spectrophotometric Analysis:

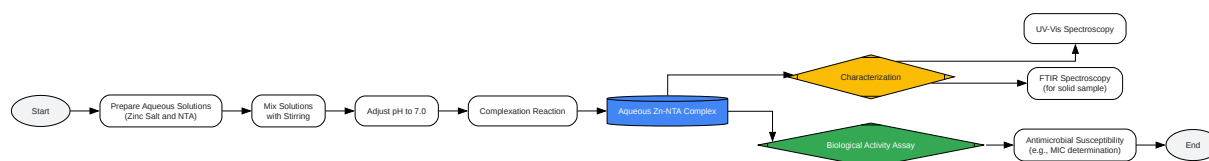
- Prepare a series of dilutions of the synthesized Zn-NTA complex in a suitable buffer (e.g., phosphate-buffered saline).
- Measure the absorbance spectra of the dilutions over a relevant wavelength range (e.g., 200-400 nm) using a UV-Vis spectrophotometer.
- The absorbance data can be used to determine the concentration of the complex and to study its stability.

Antimicrobial Susceptibility Testing (Broth Microdilution):

- Prepare a stock solution of the synthesized Zn-NTA complex in a suitable solvent (e.g., sterile water or DMSO).
- Perform serial dilutions of the stock solution in a 96-well microtiter plate containing a microbial growth medium (e.g., Mueller-Hinton broth for bacteria).

- Inoculate each well with a standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*).
- Include positive (microorganism with no compound) and negative (medium only) controls.
- Incubate the plate under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- Determine the minimum inhibitory concentration (MIC) as the lowest concentration of the compound that visibly inhibits microbial growth.

Experimental Workflow for Synthesis and Characterization

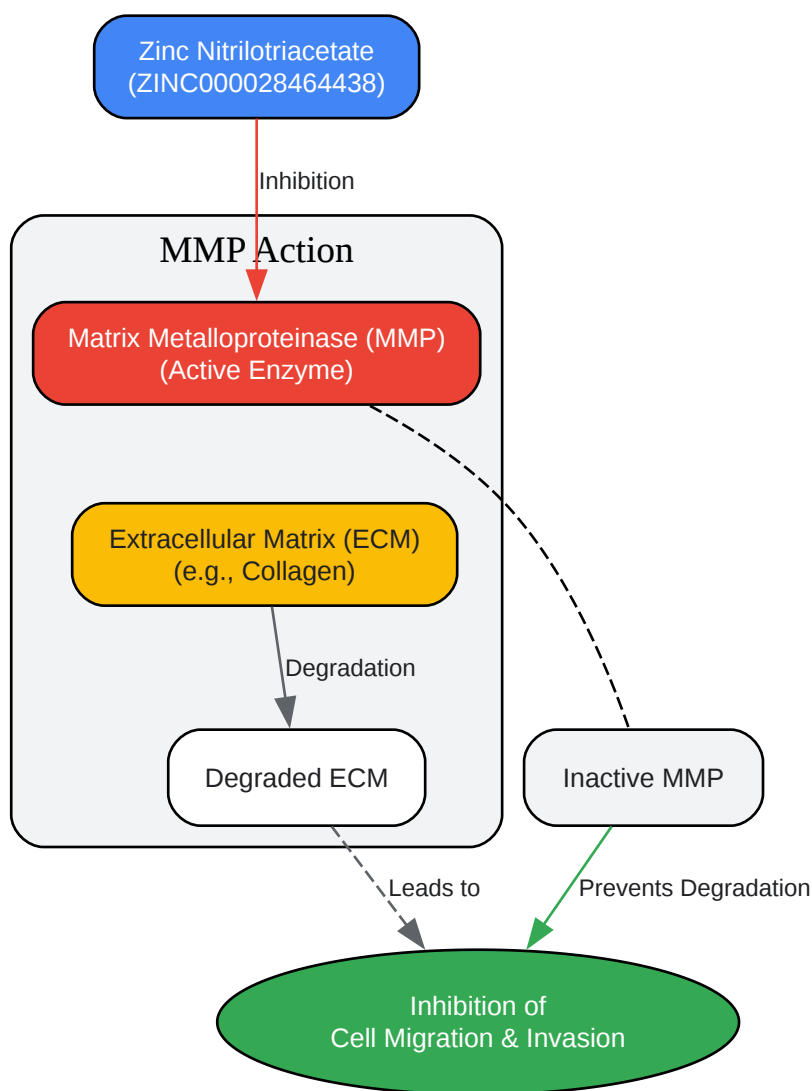


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of Zinc Nitrilotriacetate.

Potential Signaling Pathway Involvement

While a specific signaling pathway for **ZINC000028464438** has not been elucidated, zinc complexes can influence numerous cellular signaling cascades. One area of significant interest is the inhibition of matrix metalloproteinases (MMPs), a family of zinc-dependent endopeptidases involved in extracellular matrix degradation. Dysregulation of MMP activity is implicated in cancer metastasis, arthritis, and cardiovascular diseases. Zinc complexes can potentially modulate MMP activity by interfering with the catalytic zinc ion in the active site.



[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of Matrix Metalloproteinase (MMP) by a zinc complex.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mnet.mendelu.cz [mnet.mendelu.cz]

- To cite this document: BenchChem. [Technical Guide: ZINC000028464438 - A Zinc Complex of Nitrilotriacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12377089#zinc000028464438-iupac-name\]](https://www.benchchem.com/product/b12377089#zinc000028464438-iupac-name)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com